

Standard Operating Procedure: Handling and Disposal of MDA 19

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Compound of Interest

Compound Name: MDA 19 (Standard)

Cat. No.: B10762283

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This document provides essential safety and logistical information for the handling and disposal of MDA 19, a synthetic cannabinoid used in research applications. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard laboratory practices.

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for MDA 19 from its supplier, Cayman Chemical, indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is prudent to adhere to standard laboratory safety protocols.[1] The following PPE is recommended as a baseline for handling MDA 19 to minimize any potential exposure.

PPE Item	Specification	Rationale
Gloves	Nitrile gloves	To prevent dermal contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from potential splashes.
Lab Coat	Standard laboratory coat	To protect skin and personal clothing.

Operational Plan for Handling

This section outlines the step-by-step procedure for safely handling MDA 19 in a laboratory setting.

2.1. Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- MDA 19 should be stored at -20°C for long-term stability.^{[2][3]}
- Keep a detailed inventory of the compound, including the amount received, date, and user.

2.2. Preparation of Stock Solutions

MDA 19 is soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (DMF).^[3] The following protocol describes the preparation of a stock solution.

Experimental Protocol: Preparation of MDA 19 Stock Solution

- **Preparation:** Ensure the balance is calibrated and the work area, preferably a chemical fume hood, is clean and free of clutter.
- **Weighing:** Tare a clean, dry microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of MDA 19 solid into the tube.
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (e.g., DMSO) to the tube to achieve the desired concentration.
- **Dissolution:** Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming may be applied if necessary.
- **Labeling and Storage:** Clearly label the tube with the compound name, concentration, solvent, date of preparation, and your initials. Store the stock solution at -20°C .

Disposal Plan

As MDA 19 is not classified as a hazardous substance, its disposal should follow standard laboratory procedures for non-hazardous chemical waste.

- **Unused Solid Material:** Unwanted solid MDA 19 should be disposed of in the laboratory's solid chemical waste stream.
- **Solutions:** Solutions of MDA 19 should be collected in a designated non-hazardous liquid waste container. Do not pour solutions down the drain.
- **Contaminated Materials:** All disposable materials that have come into contact with MDA 19, such as pipette tips and gloves, should be placed in the solid chemical waste.
- **Regulatory Compliance:** Always adhere to your institution's and local regulations for chemical waste disposal.

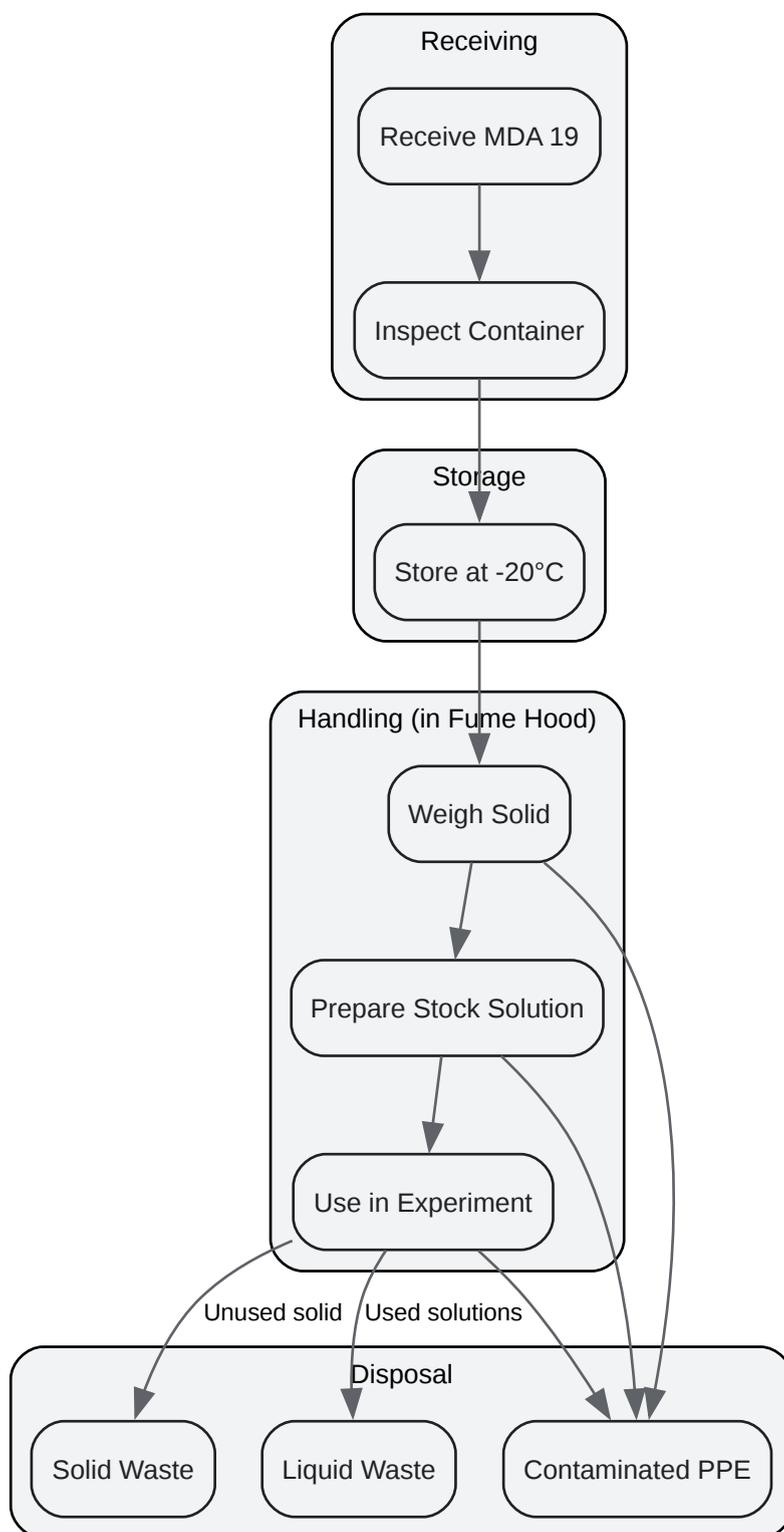
Quantitative Data

The following table summarizes the physical and chemical properties of MDA 19.

Property	Value
Molecular Formula	C ₂₁ H ₂₃ N ₃ O ₂
Formula Weight	349.4 g/mol
Appearance	A crystalline solid
Solubility (in organic solvents)	Ethanol: ~3 mg/ml, DMSO: ~10 mg/ml, DMF: ~20 mg/ml[3]
Storage Temperature	-20°C[2][3]
Stability	≥ 2 years at -20°C[3]

Workflow for Handling MDA 19

The following diagram illustrates the standard workflow for the safe handling of MDA 19 from receipt to disposal.



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Caption: Workflow for the safe handling of MDA 19.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
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